

m-(Trifluoromethyl)cinnamic acid molecular weight and formula

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Compound of Interest

Compound Name: *m*-(Trifluoromethyl)cinnamic acid

Cat. No.: B024423

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An In-depth Technical Guide to **m-(Trifluoromethyl)cinnamic Acid**: Molecular Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the molecular properties of **m-(Trifluoromethyl)cinnamic acid**, a compound of significant interest in pharmaceutical and agrochemical research. Its unique chemical structure, featuring a trifluoromethyl group, imparts distinct properties that are leveraged in the synthesis of novel compounds with enhanced biological activity.^[1]

Core Molecular Data

The fundamental molecular characteristics of **m-(Trifluoromethyl)cinnamic acid** are summarized below. This data is crucial for stoichiometric calculations, analytical method development, and chemical synthesis planning.

Identifier	Value	Source
Chemical Formula	C10H7F3O2	[1][2][3][4]
Molecular Weight	216.16 g/mol	[1][3][5][6]
IUPAC Name	(E)-3-[3-(trifluoromethyl)phenyl]prop-2-enoic acid	[3][4]
CAS Number	779-89-5	[1][2][4][5]
Synonyms	3-(Trifluoromethyl)cinnamic acid, m-Trifluoromethyl cinnamic acid	[2][5]

Chemical Structure

The structural arrangement of atoms in **m-(Trifluoromethyl)cinnamic acid** is a key determinant of its chemical reactivity and utility as a synthetic building block. The diagram below illustrates the covalent bonds and the spatial relationship of the atoms within the molecule.

Figure 1: Chemical structure of **m-(Trifluoromethyl)cinnamic acid**.

Applications in Research and Development

m-(Trifluoromethyl)cinnamic acid serves as a vital intermediate in the synthesis of various compounds.[1] It is particularly noted for its use in the production of cinacalcet, a calcimimetic agent.[5][6] The trifluoromethyl group enhances the biological activity of derivative compounds, making it a valuable component in the development of novel drug candidates for anti-inflammatory and anticancer therapies.[1] Furthermore, its properties are utilized in the formulation of agrochemicals such as herbicides and fungicides.[1] Research has also indicated that derivatives of this acid exhibit potential antimicrobial and neuroprotective activities.[2]

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